

# Application Notes and Protocols for 1-Bromo-3-Methylhexane

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## Compound of Interest

Compound Name: **1-Bromo-3-methylhexane**

Cat. No.: **B13168464**

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This document provides detailed application notes and protocols for the safe handling and storage of **1-bromo-3-methylhexane** ( $C_7H_{15}Br$ ). The information is compiled to ensure the safety of laboratory personnel and the integrity of experimental procedures.

## Hazard Identification and Classification

**1-Bromo-3-methylhexane** is a flammable liquid and vapor. It is crucial to handle this compound with care to avoid physical harm and ensure experimental accuracy. Based on data for structurally similar compounds, it may cause skin and serious eye irritation, and may also cause respiratory irritation.

## Physical and Chemical Properties

Quantitative data for **1-bromo-3-methylhexane** and a structurally similar compound, 1-bromo-3-methylbutane, are summarized below. This data is essential for designing safe experimental setups and storage solutions.

Property	Value (1-Bromo-3-methylbutane)	Value (1-Bromo-3-methylhexane)	Reference
Molecular Formula	C <sub>5</sub> H <sub>11</sub> Br	C <sub>7</sub> H <sub>15</sub> Br	[1]
Appearance	Colorless Liquid	White powder	[2][3]
Melting Point	-112 °C / -169.6 °F	No data available	[3]
Boiling Point	120 - 121 °C / 248 - 249.8 °F @ 760 mmHg	No data available	[3]
Flash Point	32 °C / 89.6 °F	No data available	[3]
Purity	Not specified	97%	[2]

## Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **1-bromo-3-methylhexane** to prevent exposure.

PPE Category	Specification	Standard
Eye Protection	Tightly fitting safety goggles with side-shields.	EN 166 (EU) or NIOSH (US) approved.[4][5]
Hand Protection	Chemical-resistant, impervious gloves. Gloves must be inspected prior to use.	EU Directive 89/686/EEC and the standard EN 374.[4]
Body Protection	Fire/flame resistant and impervious clothing.	[4][5]
Respiratory Protection	A full-face respirator is required if exposure limits are exceeded or if irritation or other symptoms are experienced.	NIOSH (US) or EN 149 (EU) approved.[3][4][5]

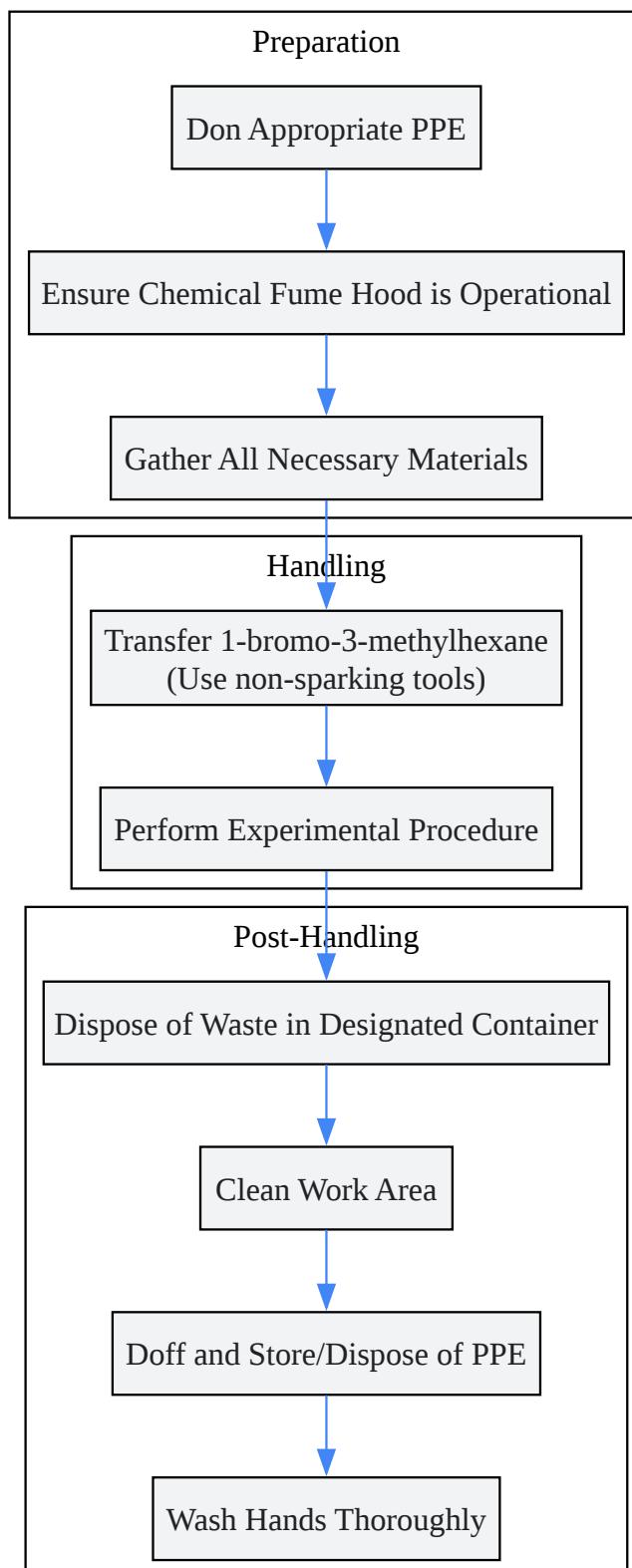
## Safe Handling Protocols

Adherence to the following protocols is essential for the safe handling of **1-bromo-3-methylhexane** in a laboratory setting.

## General Handling

- Handle in a well-ventilated area, preferably under a chemical fume hood.[4][6]
- Avoid contact with skin and eyes.[4][6]
- Avoid the formation of dust and aerosols.[4]
- Use non-sparking tools to prevent ignition.[4][6]
- Prevent fire caused by electrostatic discharge.[4] Ground and bond containers and receiving equipment.
- Wash hands thoroughly after handling.[4]

## Experimental Workflow for Handling



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Caption: Workflow for the safe handling of **1-bromo-3-methylhexane**.

## Storage Protocols

Proper storage of **1-bromo-3-methylhexane** is critical to maintain its stability and prevent hazardous situations.

- Store in a tightly closed container.[4][6]
- Keep in a dry, cool, and well-ventilated place.[4]
- Store away from incompatible materials, such as strong oxidizing agents, strong bases, and metals.[3][4][7]
- Keep away from sources of ignition, heat, sparks, and open flames.[3][6]
- Refrigeration may be recommended to maintain product quality.[6]

## Emergency Procedures

In the event of an emergency, follow these procedures.

## First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[4]
- In Case of Skin Contact: Immediately remove contaminated clothing. Wash off with soap and plenty of water. Consult a doctor.[4]
- In Case of Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor. [4]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[4]

## Spill and Leak Procedures

- Evacuate personnel to a safe area.
- Ensure adequate ventilation.

- Remove all sources of ignition.[4]
- Use personal protective equipment.[4]
- Contain the spill using an inert absorbent material (e.g., sand, silica gel).
- Collect the absorbed material and place it in a suitable, closed container for disposal.[3][4]
- Do not let the chemical enter drains.[4]

## Firefighting Measures

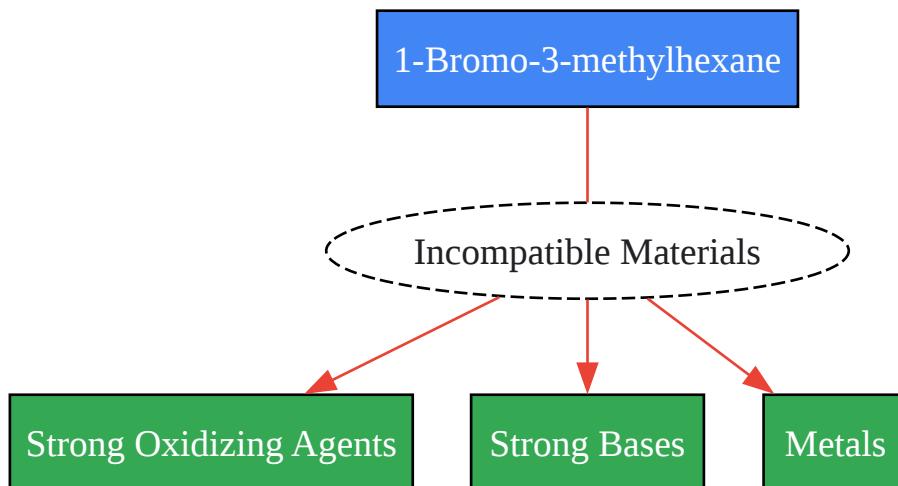
- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[4]
- Specific Hazards: Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[3] Containers may explode when heated.[3]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary. [4]

## Disposal Considerations

- Dispose of waste material at a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[4]
- Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[4]
- Do not discharge into sewer systems.[4]
- Containers should be triple-rinsed and offered for recycling or reconditioning.[4]

## Incompatible Materials

A critical aspect of safe storage and handling is to avoid contact with incompatible materials.



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Caption: Incompatible materials for **1-bromo-3-methylhexane**.

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## References

- 1. 1-Bromo-3-methylhexane | C7H15Br | CID 13598009 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. bocscichem.lookchem.com [bocscichem.lookchem.com]
- 3. fishersci.com [fishersci.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. benchchem.com [benchchem.com]
- 6. benchchem.com [benchchem.com]
- 7. nj.gov [nj.gov]
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